

An In-depth Technical Guide to Tetraphenyltin: History, Properties, and Applications

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Compound of Interest

Compound Name: **Tetraphenyltin**

Cat. No.: **B1683108**

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Abstract

Tetraphenyltin, an organotin compound with the chemical formula $(C_6H_5)_4Sn$, has been a subject of scientific and industrial interest for decades. This technical guide provides a comprehensive overview of its history, chemical and physical properties, synthesis, and characterization. It further delves into its significant applications as a catalyst in polymerization, a stabilizer for polyvinyl chloride (PVC), and its emerging roles in materials science. The document also addresses the toxicological aspects of **tetraphenyltin**, including its potential as an endocrine disruptor and neurotoxin, supported by available data and proposed mechanisms of action. Detailed experimental protocols for its synthesis and characterization are provided to facilitate further research and development.

Introduction

Tetraphenyltin is a white crystalline solid that belongs to the family of organotin compounds, characterized by the presence of at least one tin-carbon bond.^[1] Its unique molecular structure, consisting of a central tin atom tetrahedrally bonded to four phenyl groups, imparts high thermal stability and reactivity, making it a versatile reagent and material in various chemical processes.^[2] This guide aims to be a comprehensive resource for professionals in research and drug development, offering in-depth technical information on **tetraphenyltin**.

History and Background

The study of organometallic compounds, including organotins, dates back to the 19th century. The synthesis and characterization of **tetraphenyltin** were part of the broader exploration of organometallic chemistry. While the exact date of its first synthesis is not readily available in the reviewed literature, its preparation via the reaction of chlorobenzene, tin(IV) chloride, and sodium metal in dry toluene has been a well-established method.^[1] Over the years, its utility has expanded from a laboratory curiosity to a compound with significant industrial applications.^[3]

Chemical and Physical Properties

A summary of the key chemical and physical properties of **tetraphenyltin** is presented in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₂₄ H ₂₀ Sn	[4]
Molecular Weight	427.13 g/mol	[4]
Appearance	White crystalline solid/powder	[4]
Melting Point	224-227 °C	[4]
Boiling Point	>420 °C	[5]
Density	1.49 g/cm ³	[4]
Solubility	Insoluble in water; soluble in hot benzene, toluene, and xylene.	[4]
Vapor Density	14.7 (vs air)	[5]
Stability	Stable under normal conditions. Incompatible with strong acids and strong oxidizing agents.	[4]
CAS Number	595-90-4	[4]

Experimental Protocols

Synthesis of Tetraphenyltin

A common and high-yield method for the synthesis of **tetraphenyltin** involves the Wurtz-Fittig reaction.[\[1\]](#)[\[6\]](#)

Materials:

- Sodium metal
- Dry toluene
- Chlorobenzene
- Tin(IV) chloride (SnCl_4)
- 500 mL three-necked round-bottom flask
- Stirrer
- Dropping funnel
- Condenser
- Heating mantle

Procedure:

- In a 500 mL three-necked flask equipped with a stirrer, dropping funnel, and condenser, place 15 g of finely cut sodium metal and 250 mL of dry toluene.
- Gently heat the mixture to the boiling point of toluene to melt the sodium. Stir vigorously to create a fine suspension of sodium sand.
- Allow the mixture to cool to room temperature.
- Slowly add a solution of 35 mL of chlorobenzene in 50 mL of dry toluene from the dropping funnel over a period of 1-2 hours. Maintain the reaction temperature between 30-40 °C using

a water bath.

- After the addition of chlorobenzene is complete, continue stirring for another 30 minutes.
- Slowly add a solution of 10 mL of tin(IV) chloride in 25 mL of dry toluene from the dropping funnel. Control the addition rate to maintain the temperature below 45 °C.
- After the addition is complete, reflux the mixture for 1 hour.
- Cool the reaction mixture and cautiously add 100 mL of water to decompose any unreacted sodium.
- Separate the toluene layer and wash it with water, followed by drying over anhydrous sodium sulfate.
- Remove the toluene by distillation. The crude **tetraphenyltin** can be purified by recrystallization from a suitable solvent like benzene or a mixture of chloroform and petroleum ether.^[7]

Expected Yield: Approximately 25 g.^[6]

Characterization of Tetraphenyltin

- Method: A sample of **tetraphenyltin** is mixed with KBr and pressed into a pellet. The IR spectrum is recorded using an FTIR spectrometer.
- Expected Peaks: The spectrum will show characteristic peaks for the Sn-C bond and the phenyl groups. The absence of peaks corresponding to starting materials will confirm the purity of the product.
- ¹H NMR: A solution of **tetraphenyltin** in a suitable deuterated solvent (e.g., CDCl₃) is prepared. The spectrum will show multiplets in the aromatic region (typically around 7.2-7.8 ppm) corresponding to the phenyl protons.
- ¹³C NMR: The ¹³C NMR spectrum will display characteristic peaks for the phenyl carbons.
- ¹¹⁹Sn NMR: This technique can be used to directly observe the tin nucleus, providing information about its chemical environment.

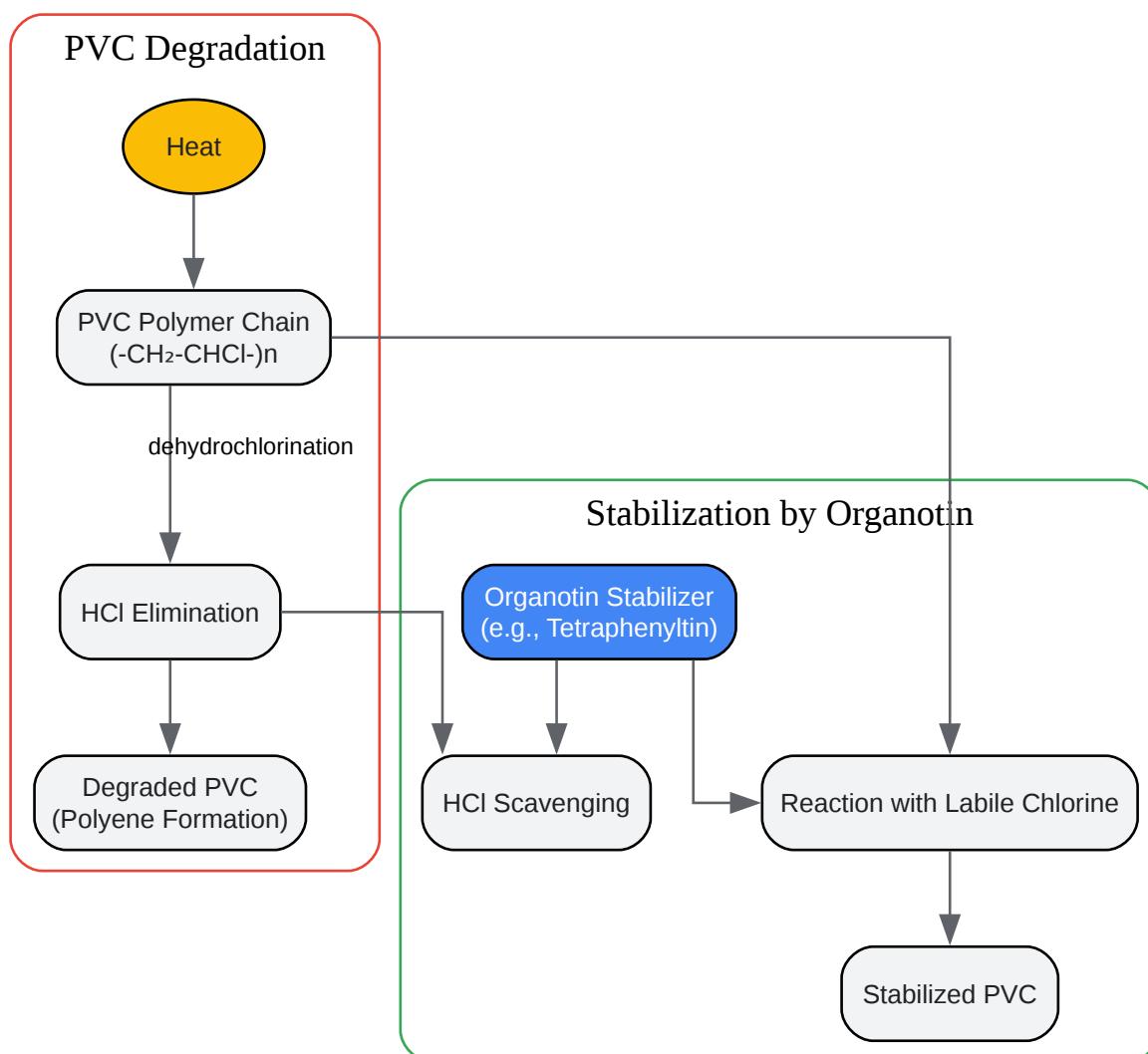
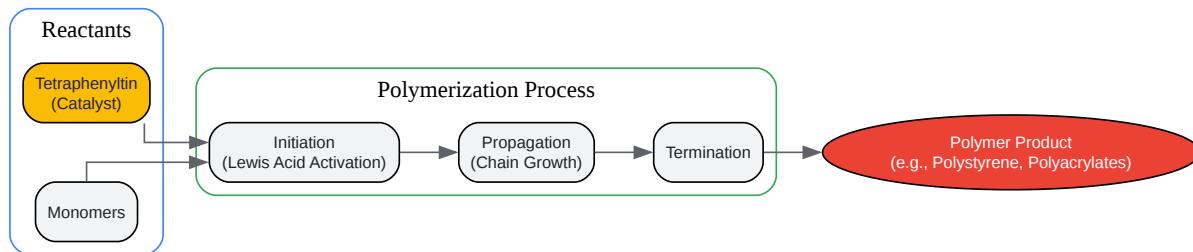
- Method: Electron ionization (EI) or other soft ionization techniques can be used.
- Expected Fragments: The mass spectrum will show the molecular ion peak (M^+) and characteristic fragmentation patterns corresponding to the loss of phenyl groups.
- Method: Single-crystal X-ray diffraction is used to determine the precise three-dimensional structure of the molecule.
- Structural Details: **Tetraphenyltin** crystallizes in a tetragonal space group. The tin atom is at the center of a distorted tetrahedron with four phenyl groups attached. The Sn-C bond lengths are approximately 2.14 Å, and the C-Sn-C bond angles are close to the ideal tetrahedral angle of 109.5°.

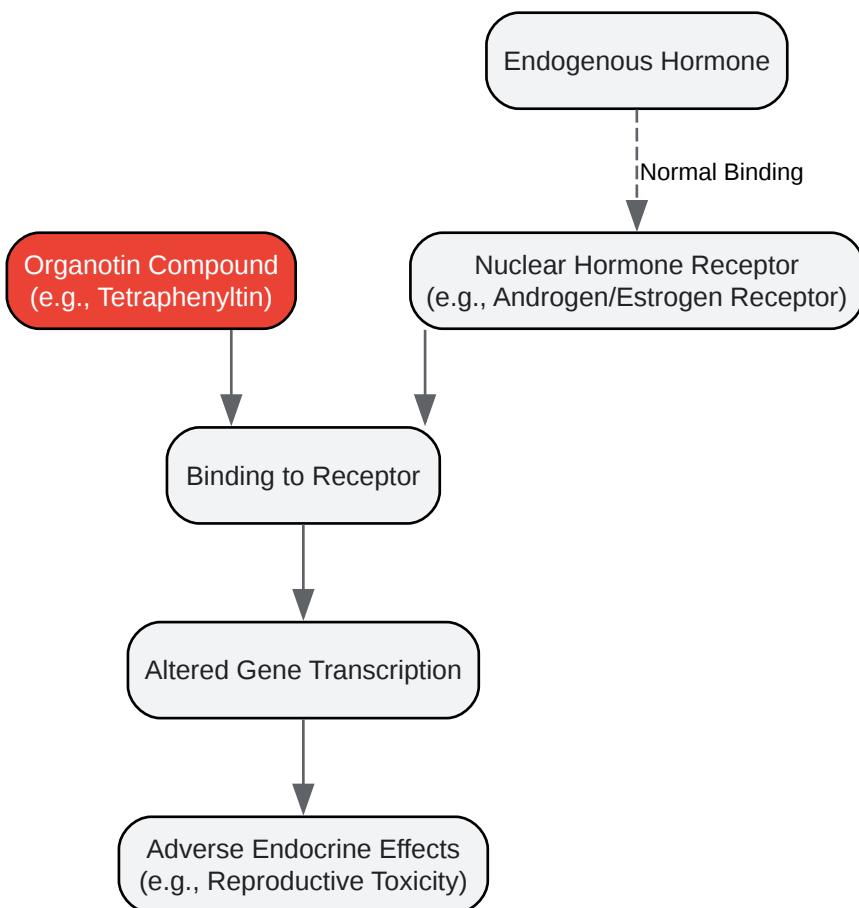
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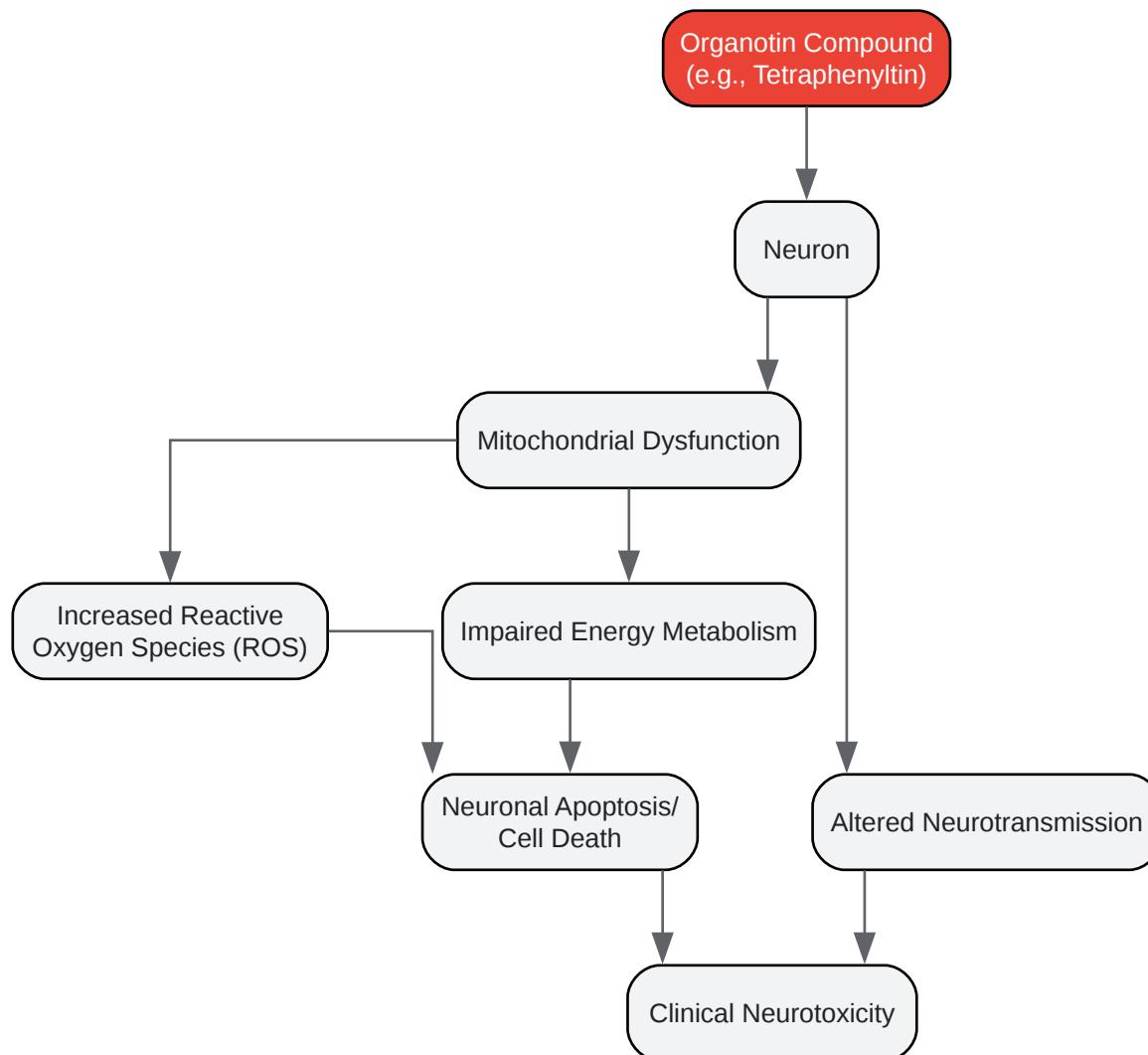
Catalyst in Polymerization

Tetraphenyltin is an effective catalyst in various polymerization reactions.^[3] It can act as a Lewis acid to initiate and control the polymerization process.^[2] Its use can lead to polymers with desired characteristics, such as high molecular weight and specific stereochemistry.

Logical Workflow for **Tetraphenyltin** as a Polymerization Catalyst





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